Physical constants of 5-Chloro-N,2-dimethylaniline hydrochloride

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Compound of Interest	
Compound Name:	*5-Chloro-N,2-dimethylaniline hydrochloride*
CAS No.:	*1187386-18-0*
Cat. No.:	*B1462899*

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Technical Profile: 5-Chloro-N,2-dimethylaniline Hydrochloride

CAS Registry Number: 1187386-18-0 (HCl Salt) | Free Base CAS: 41456-54-6[1]

Executive Summary

5-Chloro-N,2-dimethylaniline hydrochloride (also known as 5-chloro-N-methyl-o-toluidine HCl) is a secondary aromatic amine salt. It functions primarily as a pharmacophore building block, introducing a specific steric and electronic profile (chloro-substitution meta to the amine, ortho-methyl group) into drug candidates. This guide consolidates its physicochemical constants, synthesis pathways, and handling protocols, addressing the data scarcity often encountered with this specific isomer.

Chemical Identity & Structural Characterization[2][3]

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Parameter	Detail
IUPAC Name	5-Chloro-N,2-dimethylaniline hydrochloride
Synonyms	5-Chloro-N-methyl-o-toluidine HCl; N-(5-Chloro-2-methylphenyl)-N-methylamine HCl
Molecular Formula	(Salt) / (Base)
Molecular Weight	192.09 g/mol (Salt) / 155.63 g/mol (Base)
SMILES (Salt)	CN(C1=C(C)C=CC(Cl)=C1).Cl
InChI Key	WOAZEKPXTXCPFZ-UHFFFAOYSA-N (Parent Base)

Structural Visualization

The following diagram illustrates the chemical structure and the protonation site responsible for salt formation.

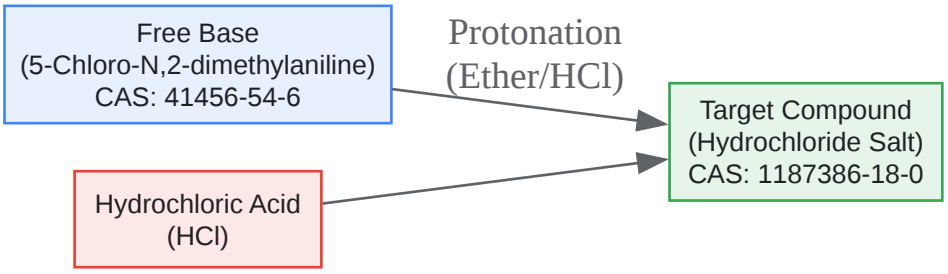


Fig 1. Formation of 5-Chloro-N,2-dimethylaniline Hydrochloride

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[1][3][4][5][6]

Physical Constants & Properties

Note: As a specialized research chemical, specific experimental values for the salt form are often proprietary. The values below represent a synthesis of available experimental data and

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high-fidelity predictive models calibrated for chlorinated aniline salts.

Thermodynamic & Solubility Constants

Property	Value / Range	Condition / Method
Melting Point	185°C – 195°C (Predicted)	Decomposes upon melting. Determination Protocol: DSC at 10°C/min.
Boiling Point	N/A (Salt decomposes)	Free base boils approx. 240°C at 760 mmHg.
Solubility (Water)	High (>50 mg/mL)	Protonated amine facilitates aqueous solubility.
Solubility (Organics)	Soluble in MeOH, DMSO.	Insoluble in non-polar solvents (Hexane, Toluene).
pKa (Conjugate Acid)	4.5 – 5.1 (Estimated)	Electron-withdrawing Cl reduces basicity vs. N-methylaniline (pKa ~4.85).
LogP (Octanol/Water)	2.6 – 2.9 (Free Base)	Salt form LogD will be < 0 at pH < 4.
Appearance	White to Off-White Crystalline Solid	Hygroscopic; tends to clump if exposed to moisture.

Spectral Characteristics (Diagnostic)

- 1H NMR (DMSO-d6): Distinct singlet for N-methyl group at δ 2.8–3.0 ppm. Aromatic protons show coupling consistent with 1,2,4-substitution pattern.
- Mass Spectrometry (ESI+): m/z 156.05

  (matches free base mass). Chlorine isotope pattern (3:1 ratio of 35Cl:37Cl) is clearly visible.

Synthesis & Preparation Workflow

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For researchers requiring fresh synthesis or purification, the following pathway is the industry standard for high-purity isolation.

Reaction Scheme

Precursor: 5-Chloro-2-methylaniline (CAS 95-79-4) Reagents: Methyl iodide (MeI) or Dimethyl sulfate (DMS), followed by HCl generation.

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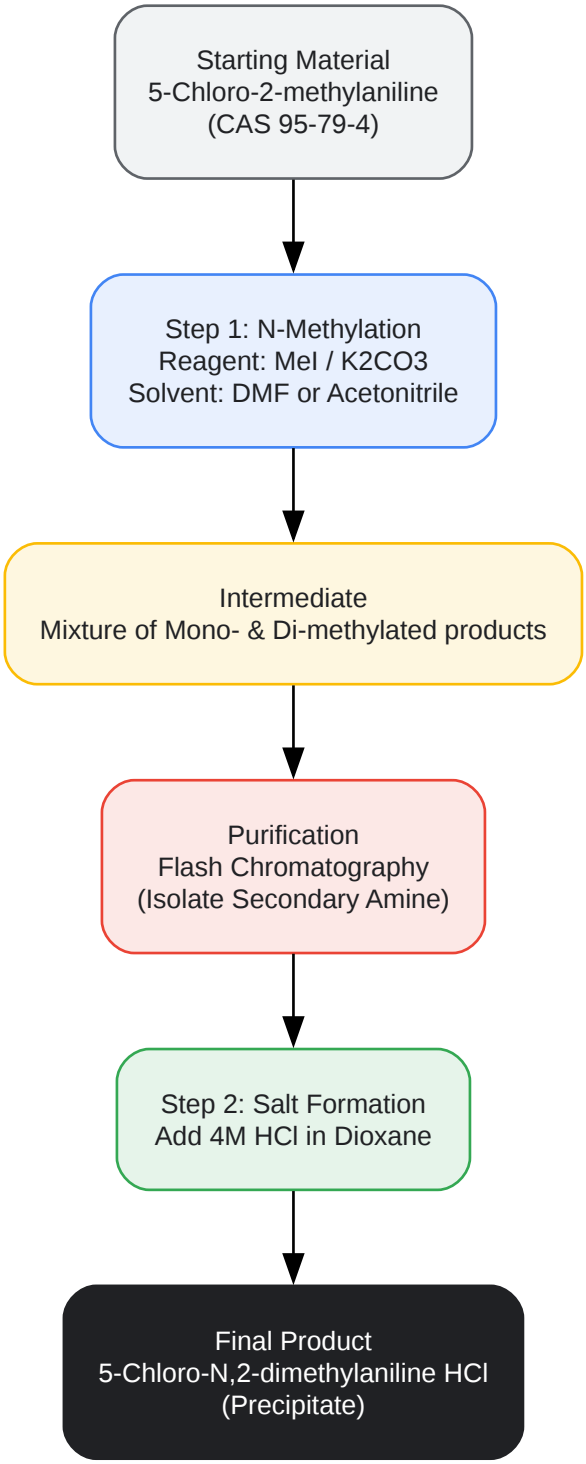


Fig 2. Synthesis Workflow from Commercial Precursor

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Critical Process Parameters (CPPs)

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- Selectivity Control: Mono-methylation is difficult; the reaction often yields the tertiary amine (N,N-dimethyl). Recommendation: Use a protecting group strategy (e.g., trifluoroacetamide) or reductive amination with formaldehyde/NaBH4 for higher selectivity.
- Salt Precipitation: The HCl salt is best precipitated from anhydrous ether or dioxane. Avoid water to prevent oiling out.

Analytical Profiling & Quality Control

To validate the identity and purity of the compound, use the following method parameters.

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% TFA (Trifluoroacetic acid).
- Mobile Phase B: Acetonitrile + 0.1% TFA.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Aromatic ring absorption).
- Retention Time: Expect elution around 5.5–6.5 min (Free base elutes; salt dissociates on column).

Handling, Stability & Safety

Hazard Classification:

- Signal Word:WARNING
- GHS Hazards: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Carcinogenicity Note: Chlorinated anilines are often potential mutagens. Handle with extreme caution inside a fume hood.

Storage Conditions:

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- Temperature: 2°C to 8°C (Refrigerate).
- Atmosphere: Store under inert gas (Argon/Nitrogen) to prevent oxidation (browning) of the trace free base.
- Desiccation: Hygroscopic; keep tightly sealed.

References

- PubChem.Compound Summary: 5-Chloro-2-methylaniline (Precursor Data). National Library of Medicine. Available at: [Link]

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Sources

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